

Essential Safety and Operational Guide for 5-Amino-2-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 5-Amino-2-(trifluoromethyl)pyridine

Cat. No.: B027028

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This guide provides critical safety and logistical information for handling **5-Amino-2-(trifluoromethyl)pyridine**, a compound utilized in the synthesis of pharmaceuticals and other chemical products.[1][2] Adherence to these procedures is vital for ensuring the safety of all laboratory personnel.

Hazard Summary: **5-Amino-2-(trifluoromethyl)pyridine** is a toxic compound that can be harmful if swallowed, inhaled, or comes into contact with skin.[1][3] It is known to cause serious eye irritation, skin irritation, and may lead to an allergic skin reaction.[1][4][5] Inhalation can result in respiratory tract irritation, and in severe cases of exposure, it has been reported to cause methemoglobinemia and toxic encephalopathy.[2]

Quantitative Data

For quick reference, the following table summarizes key quantitative data for **5-Amino-2-(trifluoromethyl)pyridine**.

Property	Value	Reference
CAS Number	106877-33-2	[4][6]
Molecular Formula	C6H5F3N2	[4][5]
Molecular Weight	162.11 g/mol	[4]
Melting Point	39-43 °C	[4][6]
Boiling Point	92-94 °C at 0.01 mmHg	[5][6]
Flash Point	>110 °C (>230 °F) - closed cup	[4]
Appearance	White to light yellow or brown crystalline powder	[5][7]
Solubility	Slightly soluble in water	[1][5]
Hazard Class	6.1	[1]
Packing Group	III	[1]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for the safe handling of this compound. The following workflow outlines the necessary steps from preparation to cleanup.

1. Preparation and Engineering Controls:

- Ventilation: All work with **5-Amino-2-(trifluoromethyl)pyridine** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[8][9]
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible.[10]
- Material Gathering: Before starting, gather all necessary equipment and reagents to avoid leaving the designated work area.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[11][12]
- Skin Protection: A lab coat must be worn.[8] Chemical-resistant gloves are mandatory. Nitrile or neoprene gloves are recommended; latex gloves are not suitable.[9] Inspect gloves for any damage before use.[8]
- Respiratory Protection: If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.[4][8][11]

3. Handling:

- Weighing and Transfer: Weigh and transfer the solid compound within the fume hood to prevent the generation of dust and aerosols.[12]
- Spill Prevention: Handle the compound with care to avoid spills. Use a secondary container for transport if necessary.
- Heating: When heating, be mindful of the flash point and use appropriate heating methods (e.g., a heating mantle controlled by a thermostat).

4. Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated area.[1][12][13]
- Incompatibilities: Store away from oxidizing agents.[1]
- Security: For toxic substances, it is recommended to store them in a locked cabinet.[5][14]

Disposal Plan

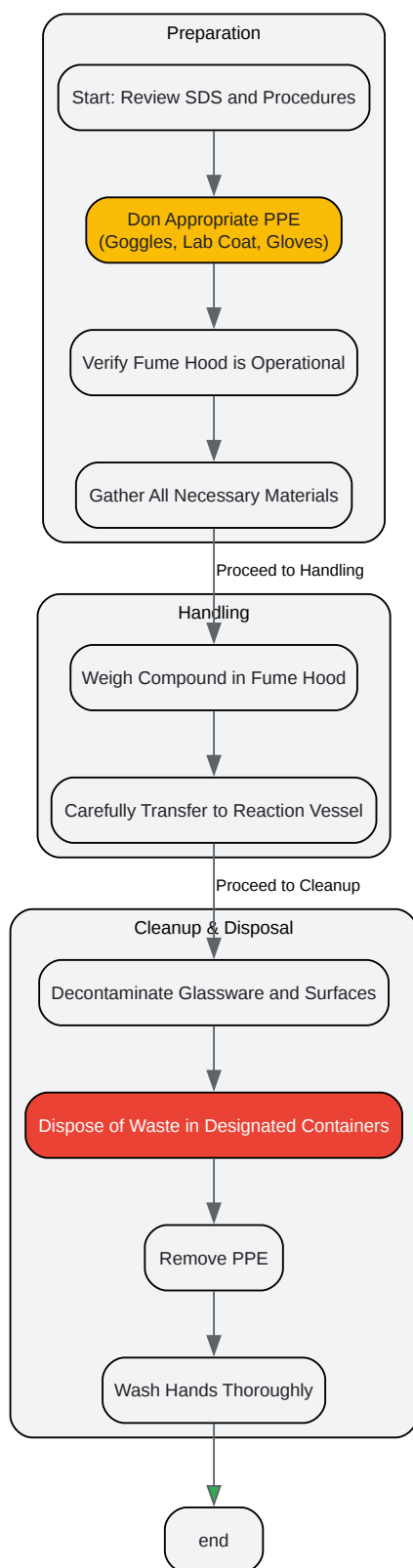
Proper disposal of **5-Amino-2-(trifluoromethyl)pyridine** and its waste is essential to prevent environmental contamination and comply with regulations.

- Waste Collection: All waste containing this compound, including contaminated consumables (e.g., gloves, weighing paper, pipette tips) and spill cleanup materials, must be treated as hazardous waste.[10]

- **Waste Segregation:** Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste streams unless explicitly permitted by your institution's safety protocols.
- **Container Disposal:** Empty containers should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected as hazardous waste.^[8] After rinsing, the container should be disposed of according to institutional and local regulations.
- **Spill Cleanup:**
 - For small spills within a fume hood, use an inert absorbent material (e.g., sand or vermiculite) to contain the spill.^[10]
 - Place the absorbed material into a sealed container for hazardous waste disposal.^[15]
 - Decontaminate the spill area with an appropriate solvent and then wash with soap and water.^[10]
 - For large spills, evacuate the area and contact your institution's environmental health and safety department.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key decision points and safety protocols for handling **5-Amino-2-(trifluoromethyl)pyridine**.



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